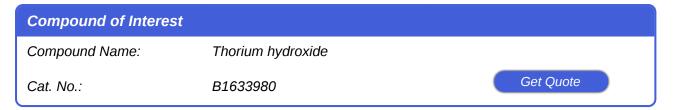


physical and chemical properties of Th(OH)4

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical and Chemical Properties of Thorium(IV) Hydroxide

Thorium(IV) hydroxide, with the chemical formula Th(OH)₄, is a key inorganic compound of thorium. Primarily encountered as an amorphous precipitate, its properties are of significant interest in the fields of nuclear chemistry, materials science, and environmental science due to its role as an intermediate in thorium dioxide production and its relevance to nuclear waste management. This guide provides a comprehensive overview of the physical and chemical properties of Th(OH)₄, detailing experimental protocols for its synthesis and characterization, and presenting quantitative data in a structured format.

Physical Properties

Thorium(IV) hydroxide is typically a white, amorphous solid.[1] Its molar mass is 300.07 g/mol . [1] Due to its generally amorphous nature, detailed crystallographic data from single-crystal X-ray diffraction is scarce. However, computational studies and infrared spectroscopy suggest a tetrahedral geometry for the Th(OH)₄ molecule.[2][3] The amorphous solid is often represented as ThO_{2·}xH₂O, a hydrated oxide, rather than a true crystalline tetrahydroxide.[2]

Table 1: General Physical Properties of Th(OH)₄



Property	Value	Reference
Chemical Formula	Th(OH)4	[1]
Molar Mass	300.07 g/mol	[1]
Appearance	White, amorphous solid	[1]
Molecular Geometry	Tetrahedral (computationally predicted)	[2][3]
CAS Number	13825-36-0	[1]

Chemical Properties

The chemical behavior of thorium(IV) hydroxide is largely dictated by its low solubility in water and its amphoteric nature, although its acidic properties are very weak.

Solubility and Hydrolysis

The aqueous chemistry of thorium(IV) is dominated by the strong hydrolysis of the Th^{4+} ion, which begins at a pH of approximately 2-3 with the formation of species like $Th(OH)^{3+}$ and $Th(OH)^{2^{2+}}$.[4] Precipitation of the hydroxide starts around pH 3.5 to 4.0.[4] The hydrolysis process is complex and can involve the formation of various polynuclear species, such as $[Th_2(OH)_2]^{6+}$ and $[Th_4(OH)_8]^{8+}$, before the eventual precipitation of $Th(OH)_4$.[5][6]

The solubility of Th(OH)₄ is very low, and its solubility product (Ksp) has been the subject of numerous studies, with reported values showing some variation. This variability can be attributed to factors such as the crystallinity and age of the precipitate, as well as the specific experimental conditions.[7][8] Freshly precipitated, amorphous Th(OH)₄ is more soluble than aged or more crystalline forms.[3]

Table 2: Solubility Product (Ksp) of Amorphous Th(OH)₄



log Ksp (at I=0)	Experimental Conditions	Reference
-45.7	Tyndallometry and pH-metry at 20°C	[1]
-47.8 ± 0.3	Laser-Induced Breakdown Detection (LIBD) in 0.5 M NaCl at 25°C	[8]
-50.52	Calculated value in 0.5 M NaClO ₄	[7]

Thermal Decomposition

Upon heating, thorium(IV) hydroxide undergoes dehydration and decomposition to form thorium dioxide (ThO₂). The decomposition process is reported to occur at temperatures above 470 °C.[1]

Table 3: Thermal Decomposition Data for Th(OH)₄

Decomposition Product	Temperature Range (°C)	Reference
ThO ₂	> 470	[1]

Reactions

- Reaction with Acids: Freshly prepared thorium(IV) hydroxide is soluble in acids.[1] However,
 its solubility decreases as the precipitate ages.[1]
- Reaction with Carbon Dioxide: Thorium(IV) hydroxide reacts with carbon dioxide. In ambient conditions, it forms a hydrated oxide carbonate, ThOCO₃·xH₂O.[1] Under higher pressure, it can form thorium carbonate hemihydrate, Th(CO₃)₂·½H₂O.[1]

Experimental Protocols

Detailed experimental procedures are crucial for obtaining reproducible results in the study of Th(OH)₄. The following sections outline key experimental methodologies.



Synthesis of Amorphous Thorium(IV) Hydroxide

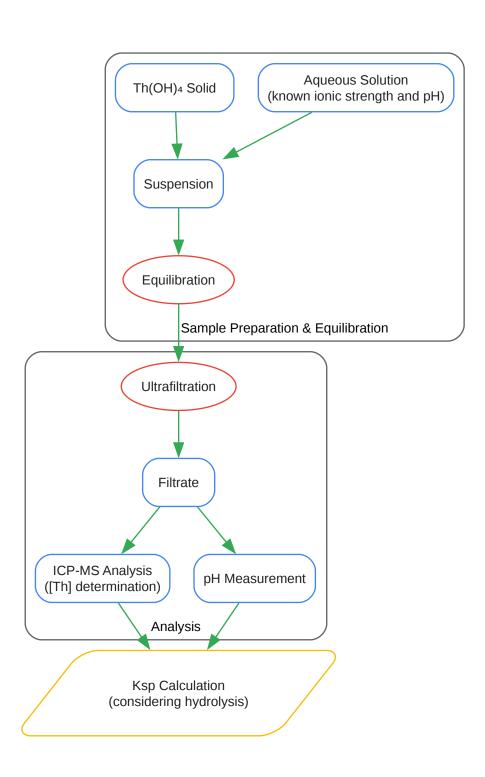
This protocol describes the precipitation of amorphous Th(OH)₄ from a soluble thorium salt.

Methodology:

- Preparation of Thorium Solution: Prepare a stock solution of thorium nitrate (Th(NO₃)₄-5H₂O) in deionized water.
- Titration: Under an inert atmosphere (e.g., argon) to prevent carbonate formation, slowly titrate the thorium nitrate solution with a carbonate-free solution of sodium hydroxide (NaOH) or potassium hydroxide (KOH) with constant stirring.[1][7]
- Precipitation: Continue the titration until the pH of the solution reaches approximately 10. A
 white, gelatinous precipitate of Th(OH)₄ will form.[7]
- Washing: The precipitate is then washed thoroughly with deionized water to remove any soluble impurities.[7]
- Drying: The washed precipitate is dried at room temperature in a vacuum desiccator for an extended period (e.g., one week) to obtain a solid powder.[7]











Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. PRECIPITATION AND HYDROLYSIS OF THORIUM(IV) IN AQUEOUS SOLUTION: THORIUM NITRATE-POTASSIUM HYDROXIDE. I. DETERMINATION OF SOLUBILITY CONSTANTS OF Th(OH)\$sub 4\$ | Semantic Scholar [semanticscholar.org]
- 2. files.core.ac.uk [files.core.ac.uk]
- 3. tandfonline.com [tandfonline.com]
- 4. knowledge1.thermofisher.com [knowledge1.thermofisher.com]
- 5. Hydrolysis of thorium(iv) at variable temperatures Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. scispace.com [scispace.com]
- 8. Solubility of amorphous Th(IV) hydroxide application of LIBD to determine the solubility product and EXAFS for aqueous speciation [inis.iaea.org]
- To cite this document: BenchChem. [physical and chemical properties of Th(OH)4].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1633980#physical-and-chemical-properties-of-th-oh-4]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com